

An In-depth Technical Guide to N-Substituted Ethylenediamines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N,N'*-Triethylethylenediamine

Cat. No.: B085550

[Get Quote](#)

A Note on **N,N,N'**-Triethylethylenediamine: Extensive searches of chemical databases and scientific literature did not yield significant information for a compound specifically named "**N,N,N'**-Triethylethylenediamine." This suggests that the compound is either not commonly synthesized or that the name may be a variation or misspelling of more prevalent, structurally similar compounds. This guide will, therefore, provide a comprehensive overview of closely related and well-documented N-substituted ethylenediamines that are of significant interest to researchers, scientists, and drug development professionals. The compounds covered are:

- N,N,N',N'-Tetraethylethylenediamine (TEEDA)
- N,N,N'-Trimethylethylenediamine
- N,N-Diethylethylenediamine
- N,N,N',N'-Tetramethylethylenediamine (TMEDA)

N,N,N',N'-Tetraethylethylenediamine (TEEDA)

IUPAC Name: N1,N1,N2,N2-Tetraethylethane-1,2-diamine

Synonyms:

- TEEDA
- 1,2-Bis(diethylamino)ethane

- N,N,N',N'-Tetraethylethylenediamine

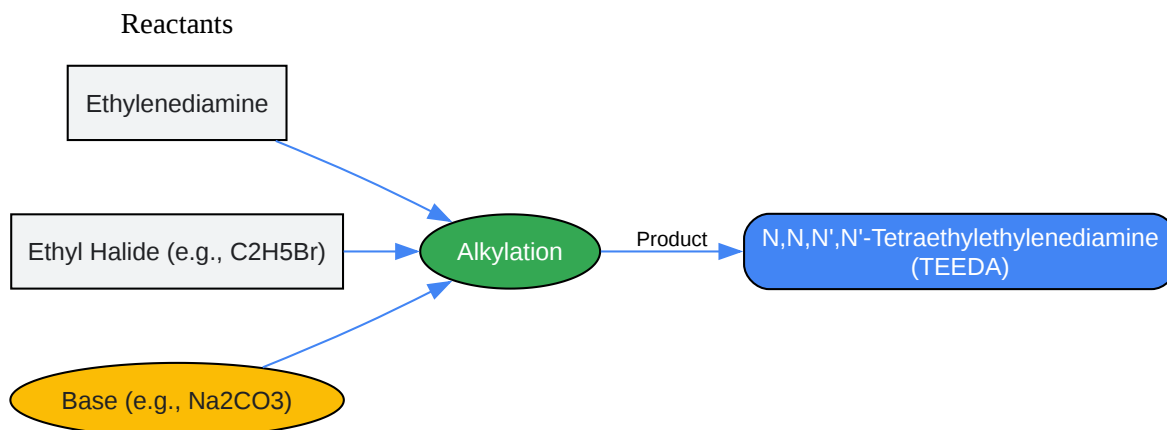
Physicochemical Properties

Property	Value	Reference
CAS Number	150-77-6	
Molecular Formula	C ₁₀ H ₂₄ N ₂	
Molecular Weight	172.31 g/mol	
Boiling Point	189-192 °C (lit.)	
Density	0.808 g/mL at 25 °C (lit.)	
Refractive Index	n _{20/D} 1.4343 (lit.)	
Flash Point	59 °C (138.2 °F) - closed cup	

Experimental Protocols

Application in the Synthesis of Amine Ligands: N,N,N',N'-Tetraethylethylenediamine (TEEDA) has been utilized in the synthesis of amine ligands through simple or double intramolecular dealkylation reactions. It also exhibits selective β -lithiation during deprotonation with lithiumalkyls.

Illustrative Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: General synthesis of TEEDA via alkylation of ethylenediamine.

N,N,N'-Trimethylethylenediamine

IUPAC Name: N1,N1,N2-Trimethylethane-1,2-diamine[1]

Synonyms:

- 1-(Dimethylamino)-2-(methylamino)ethane
- N,N,N'-Trimethylethylenediamine[1]

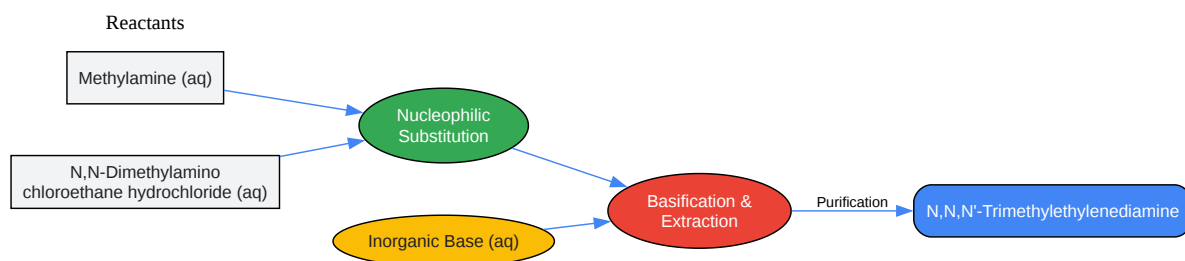
Physicochemical Properties

Property	Value	Reference
CAS Number	142-25-6	[1]
Molecular Formula	C ₅ H ₁₄ N ₂	[1]
Molecular Weight	102.18 g/mol	[1]
Boiling Point	116-118 °C (lit.)	
Density	0.786 g/mL at 25 °C (lit.)	
Refractive Index	n ₂₀ /D 1.419 (lit.)	
Flash Point	14 °C (57.2 °F) - closed cup	

Experimental Protocols

Environment-Friendly Synthesis Method: A method for synthesizing N,N,N'-trimethylethylenediamine involves reacting an aqueous solution of either methylamine with N,N-dimethylamino chloroethane hydrochloride, or dimethylamine with 2-chloro-N-methylethylamine hydrochloride.[2] The resulting reaction solution is then treated with an inorganic alkali solution. The organic phase is collected and purified by rectification to yield the final product. This method is designed to be environmentally friendly by absorbing excess methylamine gas with a dilute acid and recycling the aqueous alkali phase.[2]

Illustrative Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Synthesis of N,N,N'-Trimethylethylenediamine.

N,N-Diethylethylenediamine

IUPAC Name: N1,N1-Diethylethane-1,2-diamine

Synonyms:

- (Diethylamino)ethylamino
- 2-Aminoethyldiethylamine
- N,N-Diethyl-1,2-diaminoethane

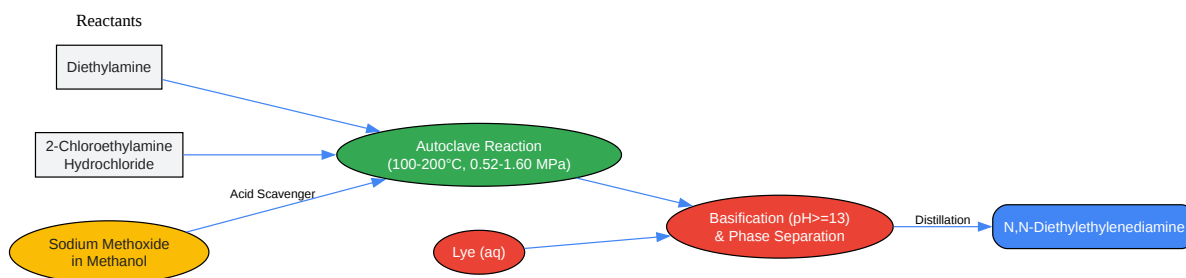
Physicochemical Properties

Property	Value	Reference
CAS Number	100-36-7	
Molecular Formula	C ₆ H ₁₆ N ₂	
Molecular Weight	116.20 g/mol	
Boiling Point	146-148 °C	
Density	0.826 g/mL at 25 °C	
Refractive Index	1.4330	
Flash Point	37 °C (98.6 °F)	

Experimental Protocols

Preparation Method: A described preparation method for N,N-diethylethylenediamine involves the reaction of diethylamine and 2-chloroethylamine hydrochloride in an autoclave.[3] A sodium methoxide solution in methanol is used as an acid-binding agent. The reaction is carried out at a temperature of 100-200°C and a pressure of 0.52-1.60 MPa for 3-8 hours. The resulting solution is then made alkaline (pH ≥ 13) with a lye solution, and the organic phase is separated and purified by distillation to obtain N,N-diethylethylenediamine.[3] A specific example uses a 4:1 molar ratio of diethylamine to 2-chloroethylamine hydrochloride, with cuprous chloride as a Lewis acid catalyst, at 150°C and 1 MPa for 5 hours.[3][4]

Illustrative Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Synthesis of N,N-Diethylethylenediamine via autoclave reaction.

N,N,N',N'-Tetramethylethylenediamine (TMEDA)

IUPAC Name: N,N,N',N'-Tetramethylethane-1,2-diamine[5][6]

Synonyms:

- TEMED[5][6][7][8][9]
- TMEDA[5][6][7][8][9]
- 1,2-Bis(dimethylamino)ethane[7][8]
- Tetramethylethylenediamine[5][6]

Physicochemical Properties

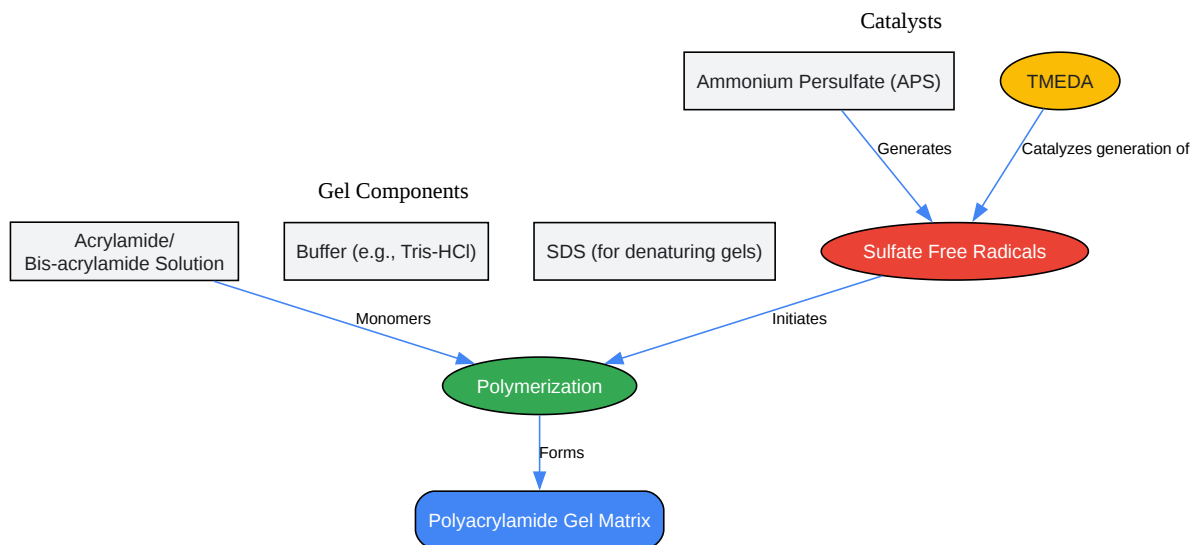
Property	Value	Reference
CAS Number	110-18-9	[5][6][8][9]
Molecular Formula	C6H16N2	[5][6][8][9]
Molecular Weight	116.20 g/mol	[5][6][8][9]
Boiling Point	120-122 °C (lit.)	[8][9]
Melting Point	-55 °C (lit.)	[8][9]
Density	0.775 g/mL at 20 °C (lit.)	[8][9]
Refractive Index	n _{20/D} 1.4179 (lit.)	[8][9]
Flash Point	16.5 °C (61.7 °F) - closed cup	[8]

Experimental Protocols

Role in Polyacrylamide Gel Electrophoresis (PAGE): TMEDA is widely used in molecular biology as a catalyst for the polymerization of acrylamide and bis-acrylamide to form polyacrylamide gels.[10] It is used in conjunction with ammonium persulfate (APS). TMEDA accelerates the formation of free radicals from APS, which in turn initiate the polymerization of acrylamide.

Typical Protocol for Polyacrylamide Gel Preparation: A solution containing the desired concentrations of acrylamide and bis-acrylamide, a buffer (e.g., Tris-HCl), and sodium dodecyl sulfate (SDS) for denaturing gels is prepared. To initiate polymerization, a small volume of fresh 10% (w/v) APS solution and TMEDA are added to the acrylamide solution. The solution is mixed gently and immediately poured between glass plates for gel casting. The amount of APS and TMEDA can be adjusted to control the rate of polymerization.

Illustrative Workflow for Polyacrylamide Gel Polymerization



[Click to download full resolution via product page](#)

Caption: Role of TMEDA in catalyzing polyacrylamide gel formation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Ethanediamine, N1,N1,N2-trimethyl- | C5H14N2 | CID 67338 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CN110563591A - Environment-friendly synthesis method of N, N, N' - trimethylethylenediamine - Google Patents [patents.google.com]
- 3. CN103012156A - Preparation method of N,N-diethylethylenediamine - Google Patents [patents.google.com]
- 4. carlroth.com [carlroth.com]
- 5. N,N,N',N'-Tetramethylethylenediamine | C6H16N2 | CID 8037 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. Tetramethylethylenediamine - Wikipedia [en.wikipedia.org]
- 7. echemi.com [echemi.com]
- 8. N,N,N',N'-テトラメチルエチレンジアミン ≥99.5%, purified by redistillation | Sigma-Aldrich [sigmaaldrich.com]
- 9. N,N,N',N'-Tetramethylethylenediamine | 110-18-9 [chemicalbook.com]
- 10. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-Substituted Ethylenediamines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085550#iupac-name-and-synonyms-for-n-n-n-triethylethylenediamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com